Solubility Profile & Characterization: 4-Ethoxy-2,6-dimethylbenzoic Acid

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Compound of Interest

Compound Name:	*4-Ethoxy-2,6-dimethylbenzoic acid*
CAS No.:	*91970-50-2*
Cat. No.:	*B3361445*

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Executive Technical Summary

4-Ethoxy-2,6-dimethylbenzoic acid (CAS: 619-86-3) is a sterically hindered benzoic acid derivative utilized primarily as an intermediate in the synthesis of pharmaceuticals (e.g., substituted benzamides).

Its solubility behavior is governed by two competing structural factors:

- The "Ortho-Effect" (Steric Inhibition): The methyl groups at the 2,6-positions force the carboxyl moiety out of planarity with the benzene ring. This reduces crystal lattice energy compared to planar analogs (like 4-ethoxybenzoic acid), typically enhancing solubility in organic solvents.
- Lipophilicity: The 4-ethoxy group increases the partition coefficient (LogP), making the compound significantly less soluble in water but highly soluble in chlorinated and ethereal solvents.

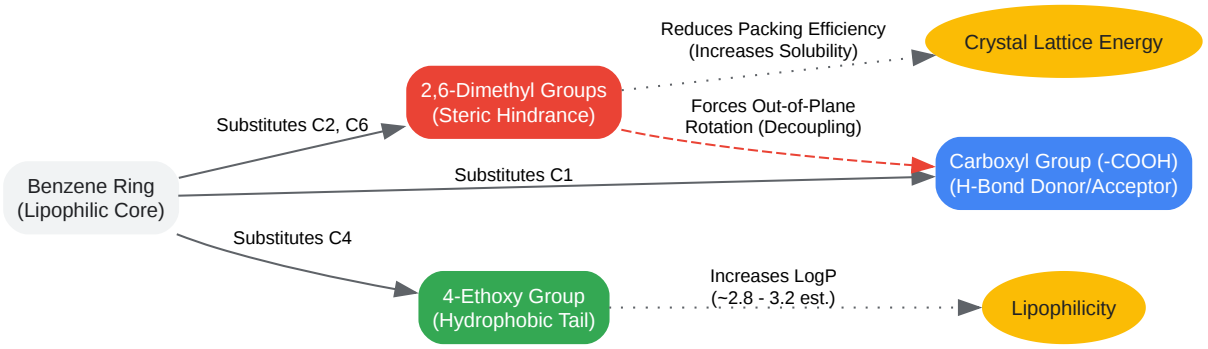
Solubility Tier Prediction:

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- High Solubility: Dichloromethane (DCM), Tetrahydrofuran (THF), Ethanol, DMSO.
- Moderate Solubility: Toluene, Ethyl Acetate, Acetone.
- Low Solubility (Anti-Solvents): n-Heptane, Hexane, Water (pH < 4).

Physicochemical Architecture

The solubility mechanism is best understood through the molecule's steric and electronic profile.



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Figure 1: Structural Impact on Solubility. The 2,6-dimethyl "ortho-effect" disrupts planar stacking, lowering the energy barrier for solvation in organic media.

Predicted Solubility Profile (Qualitative)

Based on the behavior of 2,6-dimethylbenzoic acid [1] and 4-ethoxybenzoic acid [2], the following solvent compatibility chart is recommended for process design.

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Solvent Class	Representative Solvents	Predicted Solubility	Mechanistic Rationale
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent	"Like dissolves like"; high interaction with the aromatic core and ethoxy group. Preferred for synthesis.
Ethers	THF, 1,4-Dioxane, MTBE	Very High	Strong H-bond acceptance from solvent to the carboxylic acid proton.
Alcohols	Methanol, Ethanol, IPA	High	H-bonding capability matches the carboxyl group. Solubility increases significantly with temperature (C).
Aromatics	Toluene, Xylene	Moderate	Good interaction with the benzene core, but lacks H-bonding capability for the acid group.
Alkanes	n-Hexane, n-Heptane, Cyclohexane	Low	The polar carboxyl group resists solvation in pure alkanes. Ideal anti-solvents for recrystallization.
Aqueous	Water, Buffer (pH < pKa)	Negligible	Hydrophobic ethoxy and methyl groups dominate.
Aqueous (Basic)	NaOH (1M), NaHCO3 (sat.)	High	Deprotonation forms the salt (carboxylate),

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	rendering it water-soluble.

Experimental Protocols for Data Generation

Since specific literature values are absent, you must generate self-validated data. Choose the Gravimetric Method for high accuracy or the Dynamic Laser Method for speed.

Protocol A: Isothermal Gravimetric Determination (Gold Standard)

Best for: Generating precise thermodynamic tables.

- Preparation: Add excess **4-ethoxy-2,6-dimethylbenzoic acid** to 10 mL of the target solvent in a jacketed glass vessel.
- Equilibration: Stir at the target temperature (

  K) for 24 hours.
- Sampling: Stop stirring and allow phases to separate for 2 hours (isothermal).
- Filtration: Withdraw the supernatant using a pre-heated syringe filter (0.22 µm, PTFE) to avoid precipitation during transfer.
- Quantification:
  - Transfer a known mass of supernatant (

) to a tared weighing dish.
  - Evaporate solvent under vacuum/nitrogen flow.
  - Dry residue to constant mass (

).
- Calculation:

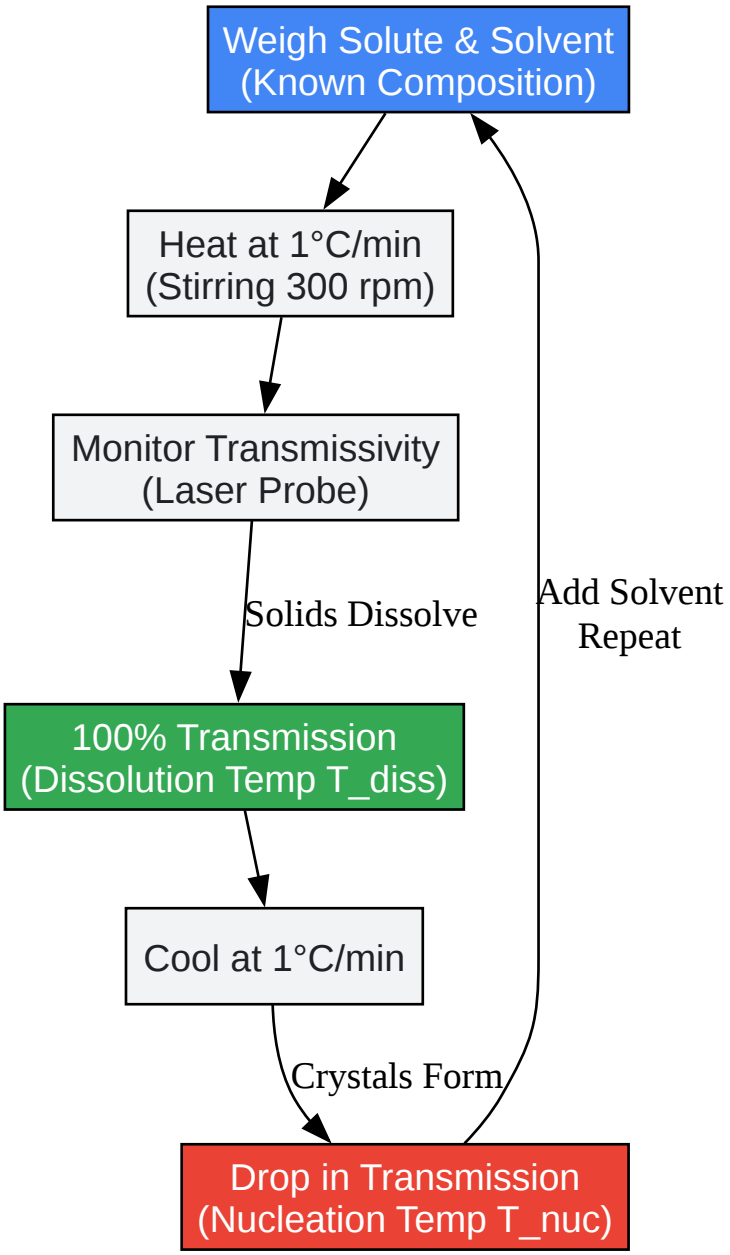
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Where

is the mole fraction solubility.

Protocol B: Dynamic Laser Monitoring (Polythermal)

Best for: Rapidly determining Metastable Zone Width (MSZW) for crystallization.



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Figure 2: Polythermal Solubility Workflow. This method yields solubility (

) and supersaturation limits (

) in a single run.

Thermodynamic Modeling

To interpolate your experimental data for process optimization, fit the results to the Modified Apelblat Equation. This model typically provides the highest correlation (

) for benzoic acid derivatives in organic solvents [3].

The Modified Apelblat Equation:

- : Mole fraction solubility
- : Absolute temperature (Kelvin)
- : Empirical parameters derived from regression analysis.

Process Application:

- If

  is positive, dissolution is endothermic (solubility rises with T).
- Use the derived equation to calculate the precise cooling curve for crystallization to maintain constant supersaturation.

References

- Steric Effects in Benzoic Acids: Dippy, J. F. J., et al. "The dissociation constants of some symmetrically disubstituted benzoic acids." Journal of the Chemical Society, 1964.
- Analogous Solubility Data: Wang, J., et al. "Solubility of 4-methoxybenzoic acid in organic solvents." Journal of Chemical & Engineering Data, 2007. (Provides the baseline thermodynamic model for alkoxy-benzoic acids).
- Thermodynamic Modeling: Apelblat, A., & Manzurola, E. "Solubilities of o-acetylsalicylic, 4-aminosalicylic, 3,5-dinitrosalicylic, and p-toluic acid, and magnesium-DL-aspartate in water from T = (278 to 348) K." Journal of Chemical Thermodynamics, 1999.
- Synthesis Application: Patent US9452980B2. "Substituted benzamides."[1] (Cites usage of CAS 619-86-3 in DCM/THF mixtures for amide coupling, confirming high solubility in these

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media).

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Sources

- 1. US9452980B2 - Substituted benzamides - Google Patents [patents.google.com]
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